

2,5-Dimethylphenylacetic Acid: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetic acid

Cat. No.: B080423

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimethylphenylacetic acid, a substituted aromatic carboxylic acid, has emerged as a crucial intermediate and versatile building block in the landscape of modern organic synthesis. Its utility is prominently highlighted in the production of high-value agrochemicals and pharmaceuticals, underscoring its significance in both industrial and academic research. This technical guide provides a comprehensive overview of **2,5-dimethylphenylacetic acid**, detailing its synthesis, chemical properties, and diverse applications as a foundational scaffold for the construction of complex molecular architectures.

Physicochemical Properties and Spectroscopic Data

2,5-Dimethylphenylacetic acid is a white solid with a molecular formula of $C_{10}H_{12}O_2$ and a molecular weight of 164.20 g/mol .^[1] Key identifiers for this compound are provided in the table below.

Property	Value	Reference
CAS Number	13612-34-5	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
IUPAC Name	2-(2,5-dimethylphenyl)acetic acid	[1]
Melting Point	80.5-81.5 °C	[2]

Spectroscopic data is essential for the characterization of **2,5-dimethylphenylacetic acid**. While a comprehensive public database of all spectra is not readily available, typical spectral features can be inferred from related structures and patent literature.

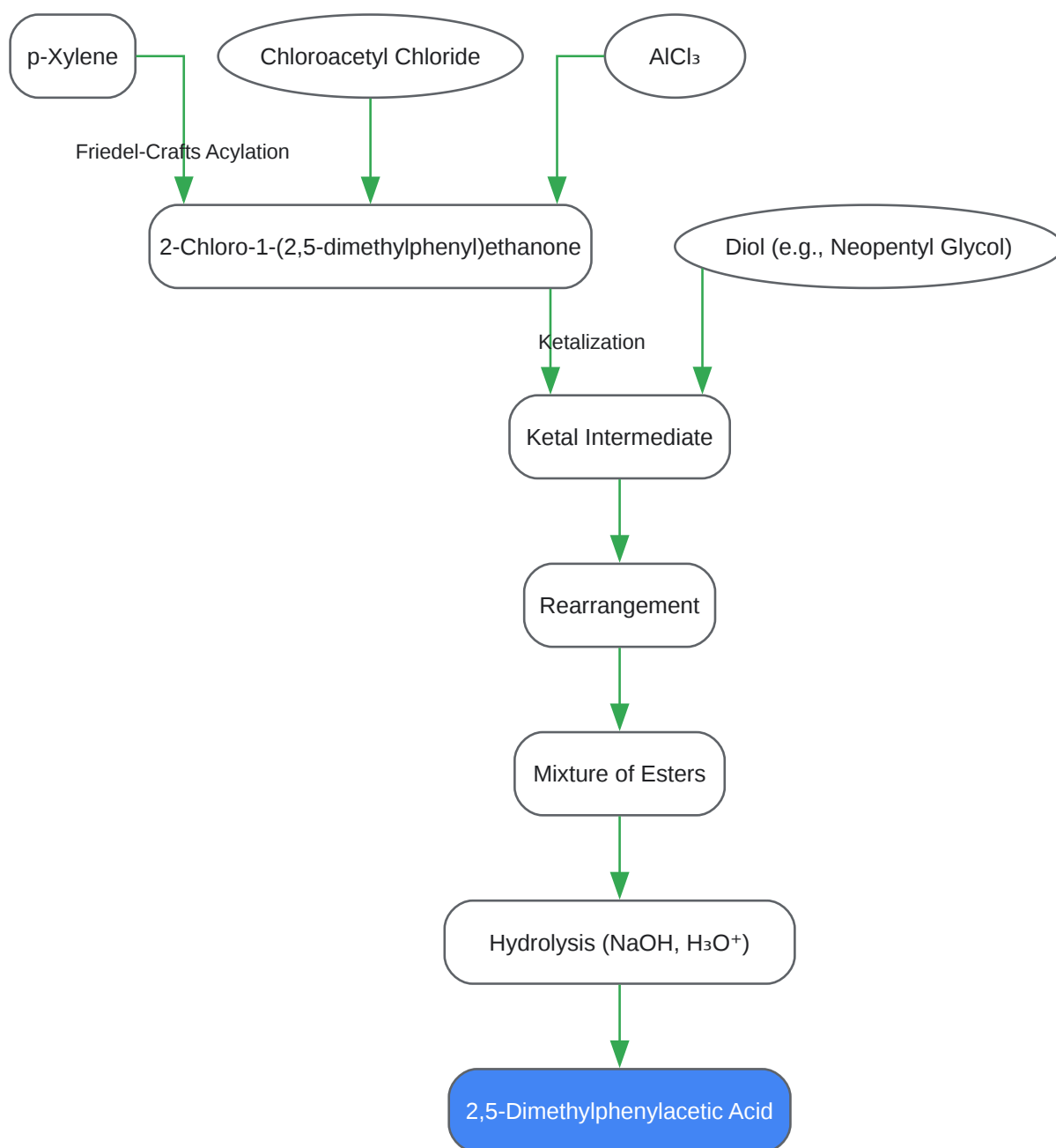
Spectroscopy	Data	Reference
¹ H NMR (CDCl ₃ , 300Hz)	δ: 2.27 (m, 6H, CH ₃), 3.63 (s, 2H, CH ₂), 7.06 (m, 2H, Ar-H), 7.26 (s, 1H, Ar-H)	CN104628551A
ESI-MS	163.1 [M-H] ⁻	CN104628551A
GC-MS	m/z: 164 (M ⁺), 119, 118	[1]

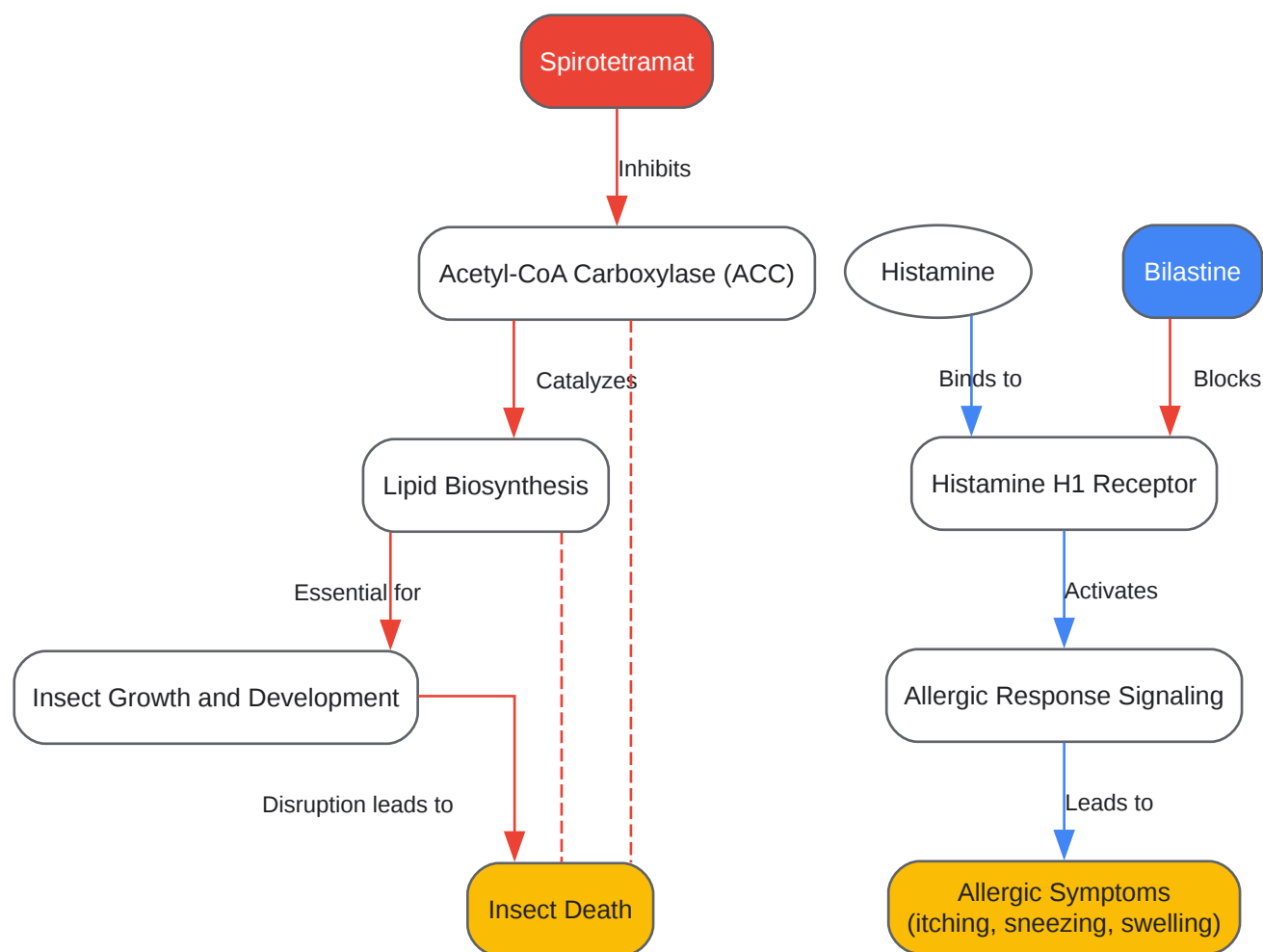
Synthesis of 2,5-Dimethylphenylacetic Acid

Several synthetic routes to **2,5-dimethylphenylacetic acid** have been developed, each with its own advantages and limitations. The choice of method often depends on the desired scale, available starting materials, and environmental considerations.

Friedel-Crafts Acylation of p-Xylene

A common and scalable approach begins with the Friedel-Crafts acylation of p-xylene. This multi-step synthesis proceeds through a chloroacetylated intermediate, which is then converted to the final product.





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References

- 1. 2,5-Dimethylphenylacetic acid | C₁₀H₁₂O₂ | CID 83615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US7629476B2 - Method for producing 2,5-dimethylphenyl acetic acid - Google Patents [patents.google.com]

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